

Enerisant solubility and stability in common lab solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enerisant*

Cat. No.: *B607326*

[Get Quote](#)

Enerisant Technical Support Center

Welcome to the **Enerisant** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with common questions and troubleshooting related to the solubility and stability of **Enerisant** in laboratory settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Enerisant**?

For **Enerisant** and its hydrochloride salt (**Enerisant** HCl), Dimethyl Sulfoxide (DMSO) is a commonly used solvent for preparing high-concentration stock solutions.^[1] **Enerisant** HCl is soluble in DMSO at concentrations up to 50 mg/mL (114.95 mM), and sonication is recommended to aid dissolution.^[1]

Q2: Is **Enerisant** soluble in aqueous solutions?

Enerisant has limited solubility in water.^[2] For in vivo studies, specific formulations are often required. One such formulation involves a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, which can achieve a concentration of 2 mg/mL (4.6 mM) for **Enerisant** HCl.^[1] It is crucial to add the solvents sequentially and ensure the solution is clear before adding the next component. Heating and/or sonication may be necessary.^[1]

Q3: How should I store **Enerisant** and its solutions to ensure stability?

- Solid Form: Pure, solid **Enerisant** or **Enerisant** HCl should be stored at -20°C for long-term stability, where it can be stable for up to 3 years.
- In Solvent: Stock solutions of **Enerisant** in solvents like DMSO should be stored at -80°C and are typically stable for up to 1 year. For short-term storage, solutions can be kept at 4°C for over a week. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Troubleshooting Guides

Issue: Precipitate forming in my **Enerisant** solution.

- Possible Cause 1: Low Solubility in the Chosen Solvent.
 - Solution: **Enerisant** has limited aqueous solubility. If you are working with aqueous buffers, consider preparing a high-concentration stock solution in DMSO and then diluting it into your aqueous medium. Be mindful of the final DMSO concentration in your experiment, as high concentrations can affect biological assays.
- Possible Cause 2: Temperature Effects.
 - Solution: Solubility can be temperature-dependent. If you notice precipitation upon cooling, try gently warming the solution. Conversely, some compounds can precipitate out of solution at higher temperatures. Always check the appearance of your solution at the experimental temperature before use.
- Possible Cause 3: pH of the Solution.
 - Solution: The solubility of ionizable compounds can be highly pH-dependent. The pH of your buffer system could be affecting **Enerisant**'s solubility. Consider testing solubility across a range of pH values relevant to your experimental setup.

Issue: Inconsistent results in my experiments using **Enerisant**.

- Possible Cause 1: Degradation of **Enerisant**.

- Solution: Ensure that you are following the recommended storage conditions for both the solid compound and your prepared solutions. If you suspect degradation, it is advisable to prepare fresh solutions from a new stock. For long-term studies, it is good practice to perform stability-indicating assays, such as HPLC, to monitor the integrity of the compound over time.
- Possible Cause 2: Incomplete Dissolution.
 - Solution: Visually inspect your stock solution to ensure there are no undissolved particles. Sonication is recommended for dissolving **Enerisant** HCl in DMSO. For aqueous formulations, sequential addition of solvents and sonication or gentle heating might be necessary to achieve complete dissolution.

Data Presentation

Table 1: Solubility of **Enerisant** HCl

Solvent/Vehicle	Concentration	Notes
DMSO	50 mg/mL (114.95 mM)	Sonication is recommended.
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (4.6 mM)	For in vivo formulation. Solvents should be added sequentially.

Table 2: Storage and Stability of **Enerisant**

Form	Storage Temperature	Stability Period
Solid	-20°C	Up to 3 years
In Solvent (e.g., DMSO)	-80°C	Up to 1 year
In Solvent (e.g., DMSO)	4°C	Over 1 week (short-term)

Experimental Protocols

Protocol 1: Determination of Kinetic Solubility using Turbidimetric Method

This method provides a rapid assessment of solubility by measuring the turbidity that results from precipitation of the compound in an aqueous buffer.

Materials:

- **Enerisant**
- DMSO
- Aqueous buffer (e.g., Phosphate Buffered Saline, pH 7.4)
- 96-well microplate
- Plate reader capable of measuring turbidity (nephelometry) or absorbance

Methodology:

- Prepare a high-concentration stock solution of **Enerisant** in DMSO (e.g., 10 mM).
- In a 96-well plate, perform serial dilutions of the **Enerisant** stock solution with DMSO to create a range of concentrations.
- Add the aqueous buffer to each well, causing the final DMSO concentration to be consistent and low (typically $\leq 1\%$).
- Shake the plate for a predetermined time (e.g., 2 hours) at a constant temperature.
- Measure the turbidity of each well using a plate reader.
- The kinetic solubility is the concentration at which a significant increase in turbidity is observed, indicating precipitation.

Protocol 2: Determination of Thermodynamic Solubility using the Shake-Flask Method

This method determines the equilibrium solubility, which is a more accurate measure of a compound's solubility.

Materials:

- **Enerisant**
- Selected solvent (e.g., water, PBS, ethanol)
- Small glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- HPLC system for quantification

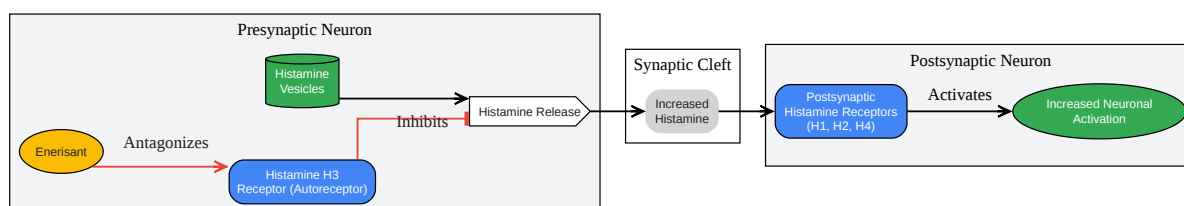
Methodology:

- Add an excess amount of solid **Enerisant** to a vial containing a known volume of the solvent.
- Seal the vial and place it on a shaker at a constant temperature (e.g., 25°C or 37°C).
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- After equilibration, centrifuge the sample to pellet the undissolved solid.
- Carefully collect a known volume of the supernatant.
- Dilute the supernatant with an appropriate solvent and quantify the concentration of **Enerisant** using a validated HPLC method with a standard curve.
- The determined concentration represents the thermodynamic solubility of **Enerisant** in that solvent at that temperature.

Visualizations

Enerisant Mechanism of Action: Histamine H3 Receptor Signaling

Enerisant is a potent and selective antagonist of the histamine H3 receptor. As an antagonist, it blocks the inhibitory effect of the presynaptic H3 autoreceptor on histamine release, leading to increased histamine levels in the synaptic cleft. This, in turn, enhances the activity of histaminergic neurons.

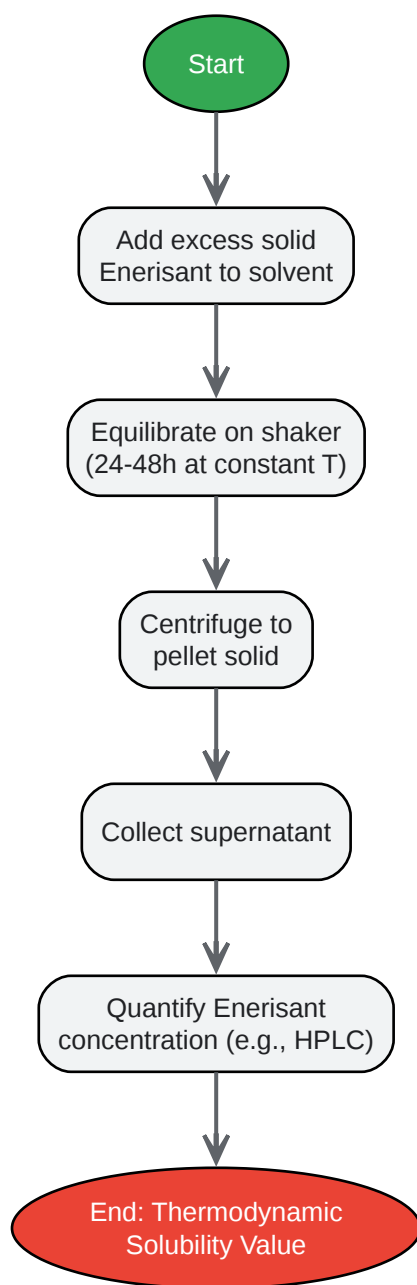


[Click to download full resolution via product page](#)

Caption: Workflow of **Enerisant**'s antagonism of the histamine H3 autoreceptor.

Experimental Workflow: Shake-Flask Solubility Assay

The following diagram illustrates the key steps in determining the thermodynamic solubility of **Enerisant** using the shake-flask method.



[Click to download full resolution via product page](#)

Caption: Key steps of the shake-flask solubility determination method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enerisant HCl | P450 | Histamine Receptor | TargetMol [targetmol.com]
- 2. Buy Enerisant (EVT-267273) | 1152747-82-4 [evitachem.com]
- To cite this document: BenchChem. [Enerisant solubility and stability in common lab solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607326#enerisant-solubility-and-stability-in-common-lab-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com